

Essential Safety and Operational Guidance for Handling 2-(2-Hydroxyethyl)quinoline

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Compound of Interest

Compound Name: 2-(2-Hydroxyethyl)quinoline

Cat. No.: B089422

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Disclaimer: No specific Safety Data Sheet (SDS) for **2-(2-Hydroxyethyl)quinoline** was publicly available at the time of this writing. The following information is synthesized from the SDSs of the closely related compounds, quinoline and 2-hydroxyquinoline. It is imperative that researchers conduct a thorough risk assessment for **2-(2-Hydroxyethyl)quinoline** and consult with their institution's environmental health and safety department before handling this chemical.

Immediate Safety and Hazard Information

2-(2-Hydroxyethyl)quinoline is a derivative of quinoline and is expected to share similar toxicological properties. Quinoline is classified as toxic if swallowed, harmful in contact with skin, causes skin and serious eye irritation, is suspected of causing genetic defects, and may cause cancer.^{[1][2][3][4]} It is also toxic to aquatic life with long-lasting effects.^{[1][2][3]}

Hazard Summary Table

Hazard Statement	GHS Classification	Precautionary Statement Examples
Toxic if swallowed	Acute Toxicity, Oral (Category 3)	P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[2]
Harmful in contact with skin	Acute Toxicity, Dermal (Category 4)	P280: Wear protective gloves/protective clothing.[2]
Causes skin irritation	Skin Irritation (Category 2)	P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
Causes serious eye irritation/damage	Eye Irritation (Category 2) / Eye Damage (Category 1)	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
Suspected of causing genetic defects	Germ Cell Mutagenicity (Category 2)	P201: Obtain special instructions before use.[2]
May cause cancer	Carcinogenicity (Category 1B)	P202: Do not handle until all safety precautions have been read and understood.[3]
Toxic to aquatic life with long lasting effects	Hazardous to the aquatic environment, long-term hazard (Category 2)	P273: Avoid release to the environment.[2]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical when handling **2-(2-Hydroxyethyl)quinoline**. The following table summarizes the recommended PPE based on the hazards of related compounds.

Personal Protective Equipment (PPE) Requirements

Body Part	Required PPE	Standard Examples
Eyes/Face	Chemical safety goggles and a face shield	Conforming to EN 166 (EU) or NIOSH (US) approved.[5][6]
Skin	Chemical-resistant gloves (inspect before use) and a lab coat or chemical-resistant apron.	Gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.[5]
Respiratory	Use in a well-ventilated area or a chemical fume hood. If exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.	A full-face respirator may be necessary if irritation or other symptoms are experienced.[1][5]

Experimental Protocols: Handling and Disposal

Handling Procedures:

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.[1] Obtain special instructions and read all safety precautions.[1][2]
- Engineering Controls: Always handle **2-(2-Hydroxyethyl)quinoline** in a well-ventilated area, preferably within a chemical fume hood.[1][5]
- Donning PPE: Put on all required PPE as listed in the table above before entering the handling area.
- Handling: Avoid contact with skin, eyes, and clothing.[6] Do not breathe vapors or mists.[1] Avoid the formation of dust and aerosols.[5]
- After Handling: Wash hands and any exposed skin thoroughly after handling.[1] Remove and wash contaminated clothing before reuse.[1] Do not eat, drink, or smoke in the work area.[1][3]

Spill Management:

- Evacuation: Evacuate personnel from the spill area.[5]
- Ventilation: Ensure the area is well-ventilated.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[5]
- Cleanup: Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.[7] Place the absorbed material into a suitable, sealed container for disposal.[1][5][8]
- Decontamination: Ventilate and wash the spill area once the cleanup is complete.[8]

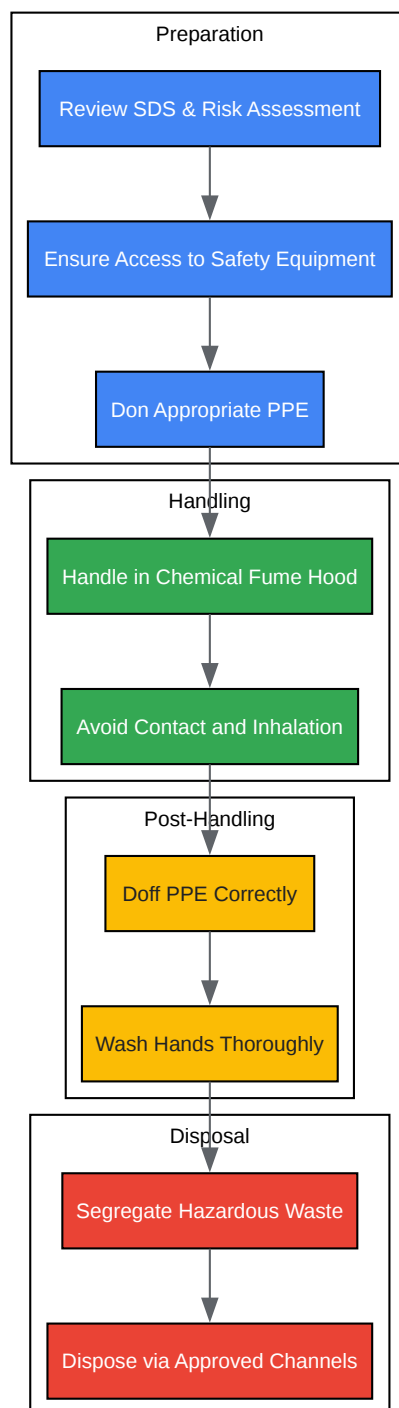
Disposal Plan:

- Chemical Waste: Dispose of **2-(2-Hydroxyethyl)quinoline** and any contaminated materials as hazardous waste.[8] Disposal must be in accordance with all applicable federal, state, and local regulations. The material may be sent to a licensed chemical destruction plant or disposed of by controlled incineration with flue gas scrubbing.[5]
- Contaminated Packaging: Containers should be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[5] Alternatively, puncture the packaging to render it unusable and dispose of it in a sanitary landfill.[5]

Workflow and Logical Relationships

The following diagram illustrates the safe handling workflow for **2-(2-Hydroxyethyl)quinoline**, from preparation to disposal.

Safe Handling Workflow for 2-(2-Hydroxyethyl)quinoline

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **2-(2-Hydroxyethyl)quinoline**.

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